

Application Note: Comprehensive Analytical Characterization of N-benzyl-2-cyanoacetamide

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Compound of Interest

Compound Name: *N*-benzyl-2-cyanoacetamide

CAS No.: 10412-93-8

Cat. No.: B082734

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Abstract: This technical guide provides a comprehensive suite of analytical methodologies for the robust characterization of **N-benzyl-2-cyanoacetamide**. Designed for researchers, scientists, and professionals in drug development and chemical synthesis, this document details protocols for unambiguous structure elucidation, purity assessment, and quality control. The methodologies presented herein are grounded in fundamental principles of analytical chemistry and are designed to be self-validating, ensuring the generation of reliable and reproducible data.

Introduction: The Importance of Rigorous Characterization

N-benzyl-2-cyanoacetamide is a versatile organic compound utilized as a building block in the synthesis of various heterocyclic compounds, some of which possess potential pharmacological activity.^{[1][2]} Its chemical structure, comprising a benzyl group, an amide linkage, and a cyanoacetamide moiety, necessitates a multi-faceted analytical approach for complete characterization. In drug discovery and development, meticulous characterization of such intermediates is paramount to ensure the identity, purity, and quality of the final active pharmaceutical ingredient (API). This guide outlines a logical workflow for the comprehensive

analysis of **N-benzyl-2-cyanoacetamide**, leveraging a suite of spectroscopic and chromatographic techniques.

Physicochemical Properties

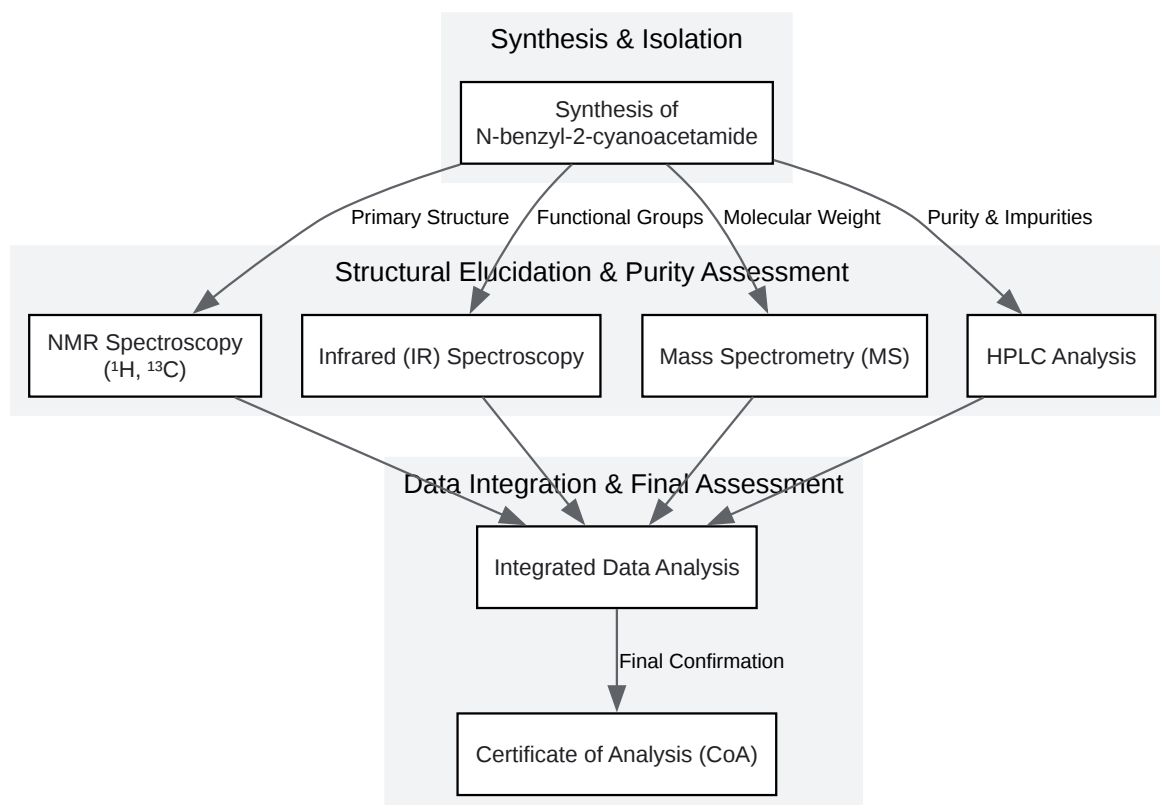
A foundational step in the characterization of any compound is the determination of its fundamental physicochemical properties. These parameters serve as preliminary indicators of identity and purity.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ N ₂ O	[3][4]
Molecular Weight	174.20 g/mol	[3][4][5]
Appearance	Off-white to light yellow solid	[6]
Melting Point	120-122 °C	[6]
CAS Number	10412-93-8	[4][5]

Workflow for Comprehensive Characterization

The following diagram illustrates a recommended workflow for the systematic characterization of **N-benzyl-2-cyanoacetamide**. This approach ensures that orthogonal techniques are employed to build a complete and reliable analytical profile of the molecule.

Figure 1: Recommended Analytical Workflow



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Caption: Figure 1: Recommended Analytical Workflow

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure elucidation, providing detailed information about the chemical environment of each proton and carbon atom.

Expertise & Experience: The "Why" Behind the Protocol

For **N-benzyl-2-cyanoacetamide**, ^1H NMR will reveal the number of distinct proton environments, their multiplicities (spin-spin coupling), and their integration (relative number of protons). ^{13}C NMR provides complementary information on the carbon skeleton. The choice of a deuterated solvent is critical; Dimethyl Sulfoxide- d_6 (DMSO- d_6) is a suitable choice due to its

ability to dissolve a wide range of organic compounds and its distinct solvent peaks that do not interfere with the analyte signals. Tetramethylsilane (TMS) is the universally accepted internal standard for referencing chemical shifts to 0 ppm.

Protocol: ^1H and ^{13}C NMR Analysis

- Sample Preparation:
 - Accurately weigh 10-20 mg of **N-benzyl-2-cyanoacetamide**.
 - Dissolve the sample in approximately 0.7 mL of DMSO- d_6 .
 - Ensure the sample is fully dissolved; gentle vortexing or sonication may be applied.
 - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (300-500 MHz Spectrometer):
 - ^1H NMR:
 - Pulse Program: Standard single pulse (zg30).
 - Number of Scans: 16-32 (adjust for desired signal-to-noise).
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time: 3-4 seconds.
 - ^{13}C NMR:
 - Pulse Program: Proton-decoupled (zgpg30).
 - Number of Scans: 1024 or more (due to the lower natural abundance of ^{13}C).
 - Relaxation Delay (d1): 2-5 seconds.

Expected Spectral Data

The following tables summarize the expected chemical shifts (δ) for **N-benzyl-2-cyanoacetamide**.

Table 1: Predicted ^1H NMR Data in DMSO- d_6

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.6	Triplet	1H	-NH-
~7.3	Multiplet	5H	Aromatic C-H
~4.3	Doublet	2H	Benzyl -CH ₂ -N-
~3.5	Singlet	2H	-CO-CH ₂ -CN

Table 2: Predicted ^{13}C NMR Data[3]

Chemical Shift (δ , ppm)	Assignment
~165	C=O (Amide)
~139	Aromatic Quaternary C
~128	Aromatic C-H
~127	Aromatic C-H
~117	C $\equiv$ N (Nitrile)
~42	Benzyl CH ₂
~25	-CO-CH ₂ -CN

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique for the identification of functional groups within a molecule.

Expertise & Experience: The "Why" Behind the Protocol

For **N-benzyl-2-cyanoacetamide**, IR spectroscopy is instrumental in confirming the presence of the key N-H (amide), C=O (amide), C≡N (nitrile), and aromatic C-H bonds. The choice of sample preparation, either as a KBr pellet or a thin film, depends on the available equipment and desired sample throughput.

Protocol: FTIR Analysis (KBr Pellet Method)

- Sample Preparation:
 - Grind 1-2 mg of **N-benzyl-2-cyanoacetamide** with ~100 mg of dry, spectroscopic grade Potassium Bromide (KBr) using an agate mortar and pestle.
 - Ensure a fine, homogenous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, 16-32 scans at a resolution of 4 cm⁻¹ are sufficient.

Expected Absorption Bands

Table 3: Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group
~3300	N-H Stretch (Amide)
~3050	Aromatic C-H Stretch
~2900	Aliphatic C-H Stretch
~2250	C≡N Stretch (Nitrile)
~1650	C=O Stretch (Amide I)
~1550	N-H Bend (Amide II)

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight of the compound and its fragmentation pattern, further confirming the structure.

Expertise & Experience: The "Why" Behind the Protocol

Electron Ionization (EI) is a common technique that will provide the molecular ion peak (M⁺) corresponding to the molecular weight of **N-benzyl-2-cyanoacetamide**. The fragmentation pattern provides a "fingerprint" that can be used to piece together the molecular structure. For instance, the cleavage of the benzylic C-N bond is an expected fragmentation pathway.

Protocol: GC-MS Analysis

- Sample Preparation:
 - Prepare a dilute solution of **N-benzyl-2-cyanoacetamide** (e.g., 1 mg/mL) in a suitable volatile solvent like dichloromethane or ethyl acetate.
- Instrument Parameters:
 - Gas Chromatograph (GC):
 - Injector Temperature: 250 °C
 - Oven Program: Start at 100 °C, ramp to 280 °C at 10 °C/min.

- Carrier Gas: Helium.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: 40-400 m/z.

Expected Mass Spectral Data

Table 4: Key Mass-to-Charge (m/z) Ratios

m/z	Assignment
174	[M] ⁺ (Molecular Ion)
106	[C ₇ H ₈ N] ⁺
91	[C ₇ H ₇] ⁺ (Tropylium ion)

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary technique for determining the purity of **N-benzyl-2-cyanoacetamide** and for identifying and quantifying any impurities.

Expertise & Experience: The "Why" Behind the Protocol

A reverse-phase HPLC method is well-suited for a moderately polar compound like **N-benzyl-2-cyanoacetamide**. A C18 column provides a non-polar stationary phase, and a mobile phase consisting of a mixture of water and a polar organic solvent (acetonitrile or methanol) allows for the elution of the analyte. A UV detector is appropriate as the benzene ring in the molecule will absorb UV light. The selection of a suitable wavelength (e.g., 210 nm or 254 nm) is crucial for sensitivity.

Protocol: Reverse-Phase HPLC Method

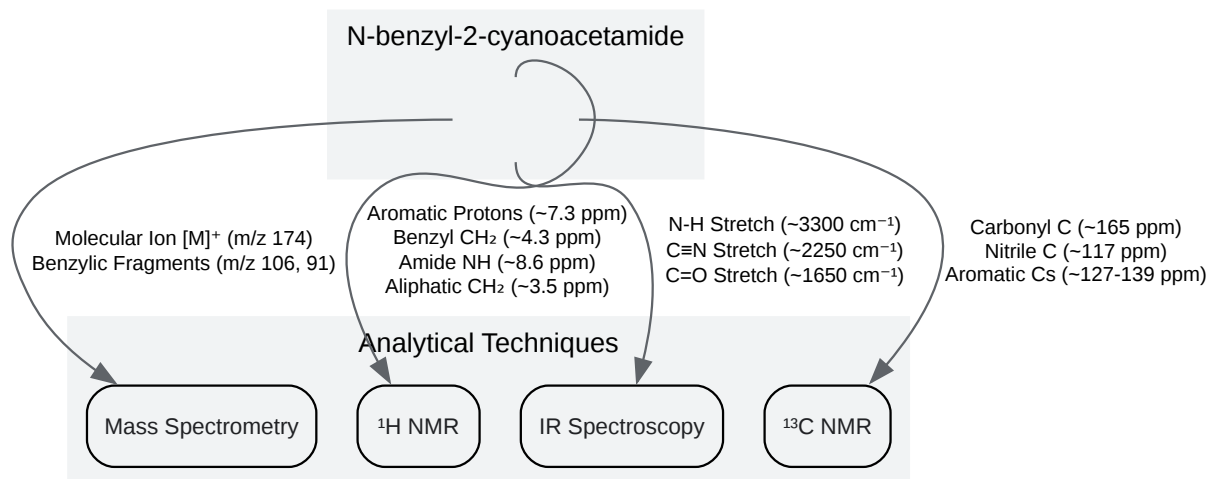
- Sample and Mobile Phase Preparation:
 - Mobile Phase A: Water (HPLC grade).

- Mobile Phase B: Acetonitrile (HPLC grade).
- Sample: Prepare a 1 mg/mL solution of **N-benzyl-2-cyanoacetamide** in the mobile phase.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm.
 - Mobile Phase: Isocratic elution with 60:40 Acetonitrile:Water. (This can be optimized with a gradient for impurity profiling).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: UV at 210 nm.
 - Injection Volume: 10 µL.
- Data Analysis:
 - The purity of the sample can be calculated based on the area percent of the main peak.
 - The method should be validated for linearity, accuracy, precision, and specificity according to ICH guidelines.

Structural Features and Corresponding Analytical Signatures

The following diagram illustrates how the different structural components of **N-benzyl-2-cyanoacetamide** are probed by the various analytical techniques discussed.

Figure 2: Correlation of Structure with Analytical Data

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Caption: Figure 2: Correlation of Structure with Analytical Data

References

- PubChem. **N-benzyl-2-cyanoacetamide**. National Center for Biotechnology Information. [\[Link\]](#)
- SIELC Technologies. Separation of 2-Cyanoacetamide on Newcrom R1 HPLC column. [\[Link\]](#)
- PrepChem. Synthesis of N-Benzyl-N-cyanoacetamide. [\[Link\]](#)
- Ghozlan, S. A. S., et al. Synthesis, and synthetic applications of cyanoacetamides. ResearchGate. [\[Link\]](#)
- Al-Ostath, A., et al. Design, synthesis, and bioevaluation of novel unsaturated cyanoacetamide derivatives: In vitro and in silico exploration. National Institutes of Health. [\[Link\]](#)
- Douša, M., et al. A novel approach for HPLC determination of 2-cyanoacetamide using derivatization procedure with 2-hydroxyacetophenone as a new derivatization reagent. [\[Link\]](#)

- Google Patents.
- Google Patents. CN103926333A - High performance liquid chromatography detection method for cyanoacetamide.
- PubChemLite. **N-benzyl-2-cyanoacetamide** (C₁₀H₁₀N₂O). [\[Link\]](#)
- SpectraBase. 2-cyano-N-(4-methylbenzyl)acetamide - Optional[¹H NMR] - Spectrum. [\[Link\]](#)
- Ilić, N., et al. EI/MS/MS spectra of N-monosubstituted cyanoacetamides. ResearchGate. [\[Link\]](#)
- Chemchart. **N-benzyl-2-cyanoacetamide** (10412-93-8). [\[Link\]](#)
- Wikipedia. Cyanoacetamide. [\[Link\]](#)
- ResearchGate. Synthesis of cyanoacetamide derivatives 2aed. [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. N-benzyl-2-cyanoacetamide | C₁₀H₁₀N₂O | CID 668298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. N-Benzyl-2-cyanoacetamide | Sigma-Aldrich [sigmaaldrich.com]
- 6. N-BENZYL-2-CYANOACETAMIDE CAS#: 10412-93-8 [chemicalbook.com]
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